

Osbond Acid: A Technical Guide to its Discovery, Biosynthesis, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Osbond acid*

Cat. No.: *B045118*

[Get Quote](#)

Abstract

Osbond acid, scientifically known as all-cis-4,7,10,13,16-docosapentaenoic acid, is an omega-6 polyunsaturated fatty acid found in low concentrations in human serum. Its discovery and ongoing research have highlighted its potential roles in various physiological and pathological processes. This technical guide provides a comprehensive overview of the history, physicochemical properties, biosynthesis, and known biological activities of **Osbond acid**, tailored for researchers, scientists, and drug development professionals. While the full extent of its biological functions is still under investigation, this document consolidates the current understanding of **Osbond acid** and outlines key experimental approaches for its study.

Introduction and History

Osbond acid, a 22-carbon polyunsaturated fatty acid with five cis-double bonds, is a product of arachidonic acid metabolism. Its presence in human tissues and potential physiological roles have made it a subject of interest in lipid biochemistry. Historically, the focus of polyunsaturated fatty acid research has been predominantly on omega-3 fatty acids like EPA and DHA. However, the distinct roles of omega-6 fatty acids, including **Osbond acid**, are increasingly being recognized.

Physicochemical Properties

A summary of the key physicochemical properties of **Osbond acid** is presented in Table 1. This data is crucial for its handling, formulation, and analysis in a laboratory setting.

Property	Value	Reference
Systematic Name	(4Z,7Z,10Z,13Z,16Z)-docosa-4,7,10,13,16-pentaenoic acid	
Common Name	Osbond acid	
Molecular Formula	C ₂₂ H ₃₄ O ₂	
Molecular Weight	330.50 g/mol	
CAS Number	25182-74-5	
Melting Point	-47 °C	
logP	7.11	
Solubility	Soluble in ethanol, DMF, and DMSO	
Appearance	Solid	

Biosynthesis of Osbond Acid

Osbond acid is synthesized in the human body from the essential fatty acid, arachidonic acid, through a series of enzymatic reactions involving elongation and desaturation. The primary pathway is understood to occur in the endoplasmic reticulum.

- To cite this document: BenchChem. [Osbond Acid: A Technical Guide to its Discovery, Biosynthesis, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b045118#discovery-and-history-of-osbond-acid\]](https://www.benchchem.com/product/b045118#discovery-and-history-of-osbond-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com